



# Application Notes and Protocols: Fenbutatin Oxide-d30 Solution

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Compound of Interest		
Compound Name:	Fenbutatin oxide-d30	
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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: These application notes and protocols are based on the available data for Fenbutatin oxide. Specific data for the deuterated isotopologue, **Fenbutatin oxide-d30**, is not readily available. It is presumed that the physicochemical and toxicological properties of **Fenbutatin oxide-d30** are comparable to its non-deuterated counterpart. Researchers should exercise due caution and validate these protocols for their specific applications.

# Introduction

Fenbutatin oxide is a non-systemic acaricide with contact and stomach action, used to control a wide range of phytophagous mites.[1][2][3] Its deuterated form, **Fenbutatin oxide-d30**, serves as an internal standard in analytical methods for the quantification of Fenbutatin oxide residues in various matrices. This document provides detailed protocols for the preparation, handling, and storage of **Fenbutatin oxide-d30** solutions in a laboratory setting.

# **Safety and Handling Precautions**

Fenbutatin oxide is a hazardous substance that requires strict safety protocols.

#### Potential Hazards:

- Eye Irritation: Severe eye irritant.[4][5]
- Skin Irritation: May cause skin irritation.[4][5][6]



- Inhalation Toxicity: Toxic if inhaled, may cause irritation to the mucous membranes and respiratory tract.[4][6]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[6]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles or a face shield are mandatory.[4][5][6]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[4][6]
- Body Protection: A lab coat or impervious protective clothing should be worn.[4][6]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a respirator is required.[4][6]

#### First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[6]
- After Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical advice.[6]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- After Ingestion: Rinse mouth and seek immediate medical attention. Do not induce vomiting.

# **Quantitative Data Summary**

The following table summarizes the key quantitative data for Fenbutatin oxide. This data should be used as a reference for **Fenbutatin oxide-d30**, assuming similar properties.



Parameter	Value	Reference
Molecular Weight	1052.68 g/mol	[7]
Melting Point	138-139 °C	[3]
Solubility in Water	0.0127 mg/L at 20 °C	[3]
Solubility in Acetone	6 g/L at 23 °C	[3]
Solubility in Benzene	140 g/L at 23 °C	[3]
Solubility in Dichloromethane	380 g/L at 23 °C	[3]
Storage Temperature (Powder)	-20°C	[7]
Storage Temperature (In Solvent)	-80°C	[7]

# Experimental Protocols Preparation of a Stock Solution (e.g., 1 mg/mL in Acetonitrile)

This protocol describes the preparation of a 1 mg/mL stock solution of **Fenbutatin oxide-d30** in acetonitrile, a common solvent used in analytical chromatography.

#### Materials:

- Fenbutatin oxide-d30 (solid)
- Acetonitrile (HPLC grade or higher)
- Analytical balance
- Volumetric flask (e.g., 10 mL, Class A)
- Micro-spatula
- Pipettes



- Vortex mixer
- Ultrasonic bath

#### Protocol:

- Weighing: Accurately weigh approximately 10 mg of Fenbutatin oxide-d30 using an analytical balance.
- Transfer: Carefully transfer the weighed solid into a 10 mL volumetric flask using a microspatula.
- Dissolution: Add a small amount of acetonitrile (approximately 5 mL) to the volumetric flask.
- Mixing: Gently swirl the flask to wet the solid. Use a vortex mixer for a few seconds to aid dissolution.
- Sonication: Place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- Volume Adjustment: Allow the solution to return to room temperature. Then, carefully add acetonitrile to the flask until the bottom of the meniscus is aligned with the calibration mark.
- Homogenization: Cap the flask and invert it 15-20 times to ensure a homogeneous solution.
- Storage: Transfer the stock solution to a labeled, amber glass vial and store at -80°C for long-term stability.[7]

# **Analytical Protocol: Quantification by HPLC-MS/MS**

This protocol provides a general workflow for the analysis of Fenbutatin oxide using **Fenbutatin oxide-d30** as an internal standard. This method is adapted from established procedures for Fenbutatin oxide analysis.[8][9]

#### Instrumentation:

High-Performance Liquid Chromatography (HPLC) system



- Tandem Mass Spectrometer (MS/MS)
- C18 reverse-phase column

#### Typical HPLC-MS/MS Parameters:

- Mobile Phase: A gradient of methanol and 0.1% formic acid in water is commonly used.[8]
- Flow Rate: 0.25 mL/min.[8]
- Injection Volume: 10 μL.[8]
- Ionization Mode: Positive Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).[9]

#### Sample Preparation (Example for Food Matrix):

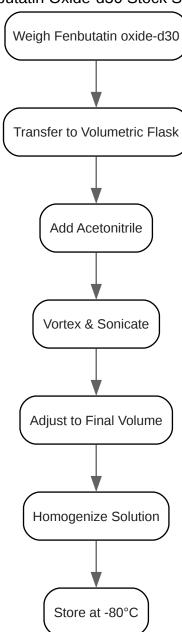
- Extraction: Homogenize the sample and extract with acetonitrile containing 1% formic acid.
   [8]
- Internal Standard Spiking: Spike the extract with a known concentration of Fenbutatin oxide-d30 solution.
- Purification: Perform a dispersive solid-phase extraction (dSPE) cleanup using primary secondary amine (PSA) to remove matrix interferences.[8]
- Analysis: Inject the final extract into the HPLC-MS/MS system.

# **Visualizations**

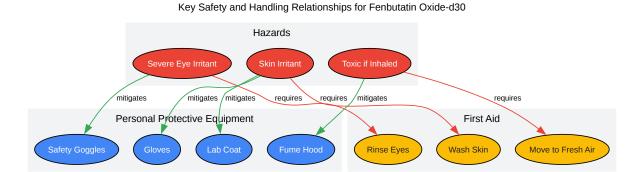
# **Experimental Workflow: Stock Solution Preparation**



#### Workflow for Fenbutatin Oxide-d30 Stock Solution Preparation







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